

J Acid Urea: Chemical Identification and Synonyms

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Compound Focus: 4,4'-Dihydroxy-7,7'-ureylenedi(naphthalene-2-sulphonic acid)

CAS No.: 134-47-4

Cat. No.: S546441

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The table below summarizes the fundamental identifying information for J Acid Urea from chemical databases.

Property	Description
CAS Number	854812-04-7 [1] [2]
Molecular Formula	C ₂₁ H ₁₆ N ₂ O ₉ S ₂ [3] [1] [2]
Molecular Weight	504.49 g/mol [1] [2]
Density	1.798 g/cm ³ [2]
IUPAC Name	4-hydroxy-7-[(5-hydroxy-7-sulfonaphthalen-2-yl)carbamoylamino]naphthalene-2-sulfonic acid [2]
Other Synonyms	Carbonyl J Acid; Scarlet Acid; Urea J Acid; I Acid Urea; 7,7'-(Carbonylbis(azanediy))bis(4-hydroxynaphthalene-2-sulfonic acid) [2]

Synthesis Protocol

A patented method describes a process for preparing J Acid Urea that uses urea instead of the highly toxic and corrosive phosgene [4].

- **Reaction:** J Acid (7-amino-4-hydroxynaphthalene-2-sulfonic acid) is reacted with urea [4].
- **Conditions:** The reaction is carried out at a temperature between **100°C to 140°C** under a pressure range from **atmospheric pressure up to 10 bar** [4].
- **Solvent:** The process uses an inert solvent, such as water, a **C1-C4 alkanol** (e.g., methanol, ethanol), or mixtures thereof [4].
- **Work-up:** After the reaction proceeds partially, the unconverted J Acid is precipitated in an acidic medium and separated. The J Acid Urea product is then isolated from the neutralized solution via **salting out** [4].

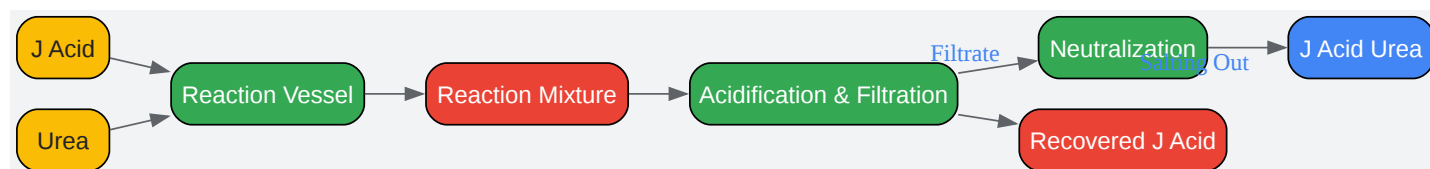
Performance and Experimental Data Context

I was unable to find comparative performance data for J Acid Urea in dye applications or drug development as requested. The available scientific literature on urea in experimental settings focuses on entirely different fields:

- **Diesel Engine Additive:** One study investigated adding urea and urea-citric acid mixtures directly to diesel fuel. It found that this approach **worsened engine performance** and **increased fuel consumption**, although it did reduce certain emissions [5].
- **Fuel Cell Technology:** Research on Direct Urea Fuel Cells (DUFCs) explores urea in wastewater as a hydrogen source for electricity generation. These studies focus on **nickel-based catalysts** for oxidizing urea in an alkaline medium, which is a different chemical process altogether [6].

Synthesis Pathway Diagram

Based on the synthesis protocol, the following diagram outlines the production process for J Acid Urea.



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The diagram above illustrates the core steps in synthesizing J Acid Urea, from the initial reaction to the final isolation of the product.

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References

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To cite this document: Smolecule. [J Acid Urea: Chemical Identification and Synonyms]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b546441#j-acid-urea-synonyms-cross-reference>]

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